

An In-depth Technical Guide to the Physical Properties of Pivaloyl Isocyanate

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Compound of Interest

Compound Name:	2,2-Dimethylpropanecarbonyl isocyanate
CAS No.:	4461-20-5
Cat. No.:	B3370580

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Abstract

This technical guide provides an in-depth examination of the core physical properties of pivaloyl isocyanate (trimethylacetyl isocyanate), with a specific focus on its boiling point and density. Direct, publicly available experimental data for pivaloyl isocyanate is scarce. Therefore, this guide establishes a procedural framework for the determination of these properties, utilizing the closely related and well-documented compound, pivaloyl chloride, as a practical analogue for methodological illustration. This paper will detail the requisite experimental protocols, the underlying scientific principles, and the critical safety considerations pertinent to handling reactive acyl compounds. The intended audience includes researchers, chemists, and drug development professionals who may synthesize or handle this and similar chemical entities.

Introduction to Pivaloyl Isocyanate

Pivaloyl isocyanate, also known as trimethylacetyl isocyanate, possesses the chemical structure $(\text{CH}_3)_3\text{CC}(\text{O})\text{NCO}$. It belongs to the class of acyl isocyanates, which are

characterized by an isocyanate group (-N=C=O) attached to a carbonyl group. The presence of the bulky tert-butyl (pivaloyl) group is expected to impart significant steric influence on the molecule's reactivity and physical properties.

Acyl isocyanates are versatile and highly reactive intermediates in organic synthesis, serving as precursors for the formation of a wide array of nitrogen-containing compounds such as ureas, carbamates, and amides. The electrophilic nature of the carbon atoms in both the carbonyl and isocyanate groups makes them highly susceptible to nucleophilic attack. This high reactivity, particularly with water and other protic solvents, necessitates careful handling and precise techniques for the determination of physical properties.

Given the limited availability of published physical data for pivaloyl isocyanate itself, this guide will use pivaloyl chloride (CAS 3282-30-2) as a structural analogue to describe the experimental methodologies for determining boiling point and density. Pivaloyl chloride shares the same sterically demanding pivaloyl group and is also a highly reactive, moisture-sensitive liquid, making it an excellent proxy for procedural demonstration.

Physical and Chemical Properties Overview

The defining characteristic of isocyanates is their reactivity towards nucleophiles, especially those with active hydrogen atoms like water, alcohols, and amines. This reaction is often vigorous.^[1] The isocyanate functional group can cause respiratory sensitization upon inhalation, which is a critical safety consideration for all compounds in this class.^[2]

For the purpose of this guide's experimental section, we will reference the known physical properties of the analogue, pivaloyl chloride.

Table 1: Physical Properties of Pivaloyl Chloride (CAS 3282-30-2)

Property	Value	Source(s)
Molecular Formula	C ₅ H ₉ ClO	[3]
Molecular Weight	120.58 g/mol	[3][4]
Boiling Point	105-107 °C	[5][6]
Density	0.98 g/cm ³ (at 20°C)	[5]
Appearance	Colorless to yellowish transparent liquid	[6]
Flash Point	13 - 19 °C	[5]
Water Solubility	Decomposes / Reacts Violently	[5]

Experimental Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. For small quantities of a substance or for compounds that may decompose at their atmospheric boiling point, a micro-determination method is preferred. The Thiele tube method is a reliable and resource-efficient technique.

Causality Behind Experimental Choices:

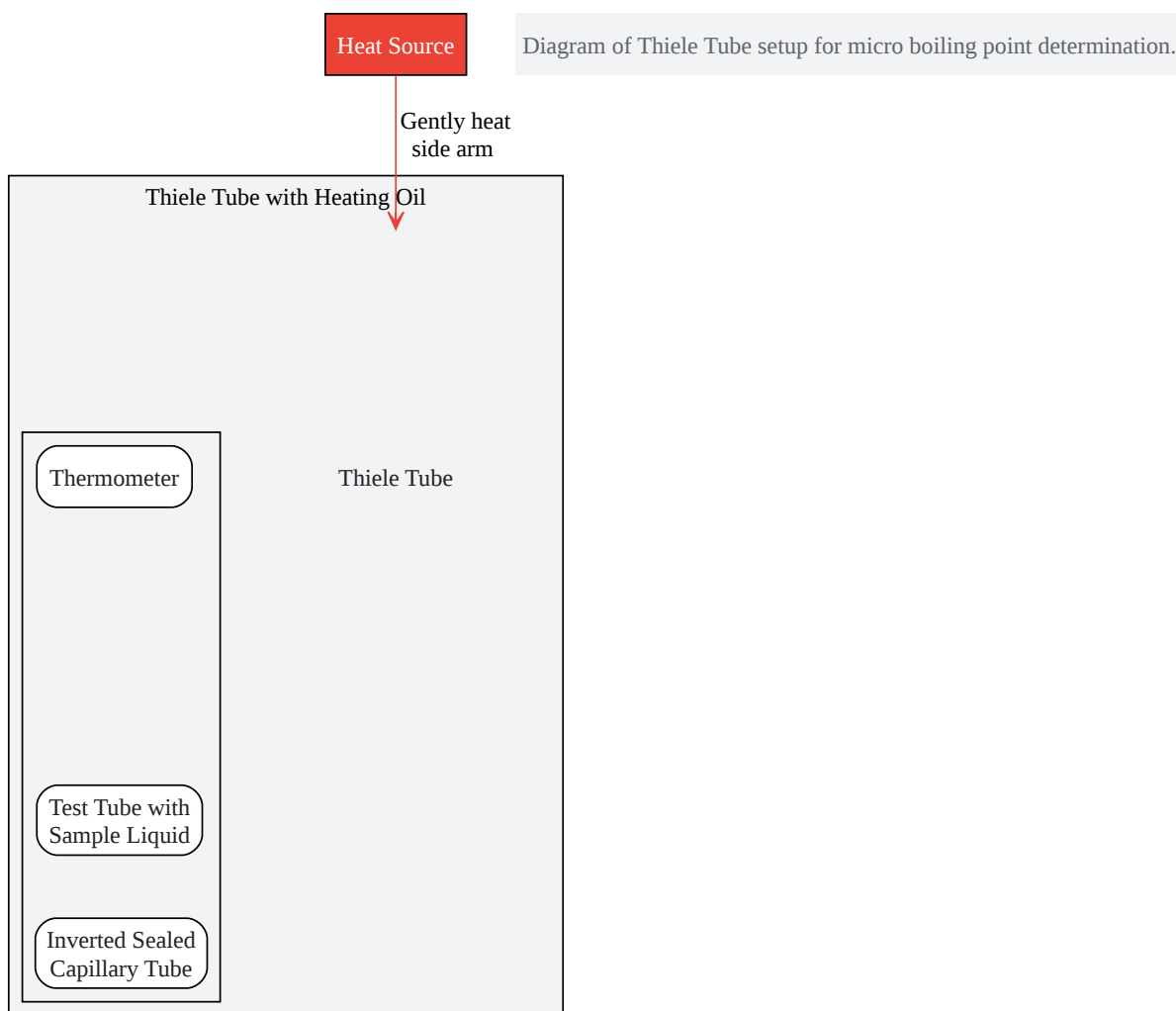
- **Thiele Tube:** The unique shape of the Thiele tube is designed to create a convection current in the heating oil when the side arm is heated. This ensures a uniform and gradual temperature increase throughout the oil, which is critical for an accurate measurement.
- **Inverted Capillary Tube:** This acts as its own manometer. As the liquid is heated, the air trapped inside the capillary expands and escapes. At the boiling point, the vapor pressure of the liquid equals the atmospheric pressure, and a rapid stream of bubbles emerges. Upon cooling, the point at which the liquid is drawn back into the capillary signifies that the external pressure has just overcome the liquid's vapor pressure; this temperature is the boiling point.
- **Anhydrous Conditions:** Pivaloyl isocyanate, like pivaloyl chloride, is expected to be highly moisture-sensitive. Any presence of water would lead to a rapid reaction, consuming the

sample and producing gaseous byproducts (CO_2), which would interfere with an accurate boiling point measurement. Therefore, all glassware must be rigorously dried prior to use.

Step-by-Step Protocol for Boiling Point Determination:

- **Preparation:** Ensure all glassware (small test tube, capillary tube) is oven-dried and cooled in a desiccator to eliminate any trace of moisture.
- **Sample Addition:** In a fume hood, add approximately 0.5 mL of the sample liquid (e.g., pivaloyl chloride) into the small test tube.
- **Capillary Insertion:** Seal one end of a capillary tube using a flame. Place the capillary tube into the test tube with the open end submerged in the liquid and the sealed end pointing upwards.
- **Assembly:** Attach the test tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer's bulb.
- **Heating:** Clamp the assembly in a Thiele tube filled with a suitable heating oil (e.g., mineral oil) so that the heat-transfer fluid is well above the level of the sample but below the opening of the test tube.
- **Observation (Heating):** Gently heat the side arm of the Thiele tube with a microburner or hot plate. Observe the capillary tube. As the temperature rises, a slow stream of bubbles will emerge. Continue heating until a continuous and rapid stream of bubbles escapes from the capillary tip.
- **Observation (Cooling):** Remove the heat source. The bubbling will slow down and stop as the apparatus cools. The boiling point is the temperature at which the liquid just begins to be drawn into the capillary tube.
- **Validation:** For accuracy, allow the apparatus to cool further, then reheat to obtain a second reading. A pure compound should have a consistent boiling point.

Visualization of Boiling Point Apparatus



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Caption: Thiele Tube setup for micro boiling point determination.

Experimental Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume ($\rho = m/V$). Its determination requires precise measurements of both mass and volume at a constant temperature, as density is temperature-dependent.

Causality Behind Experimental Choices:

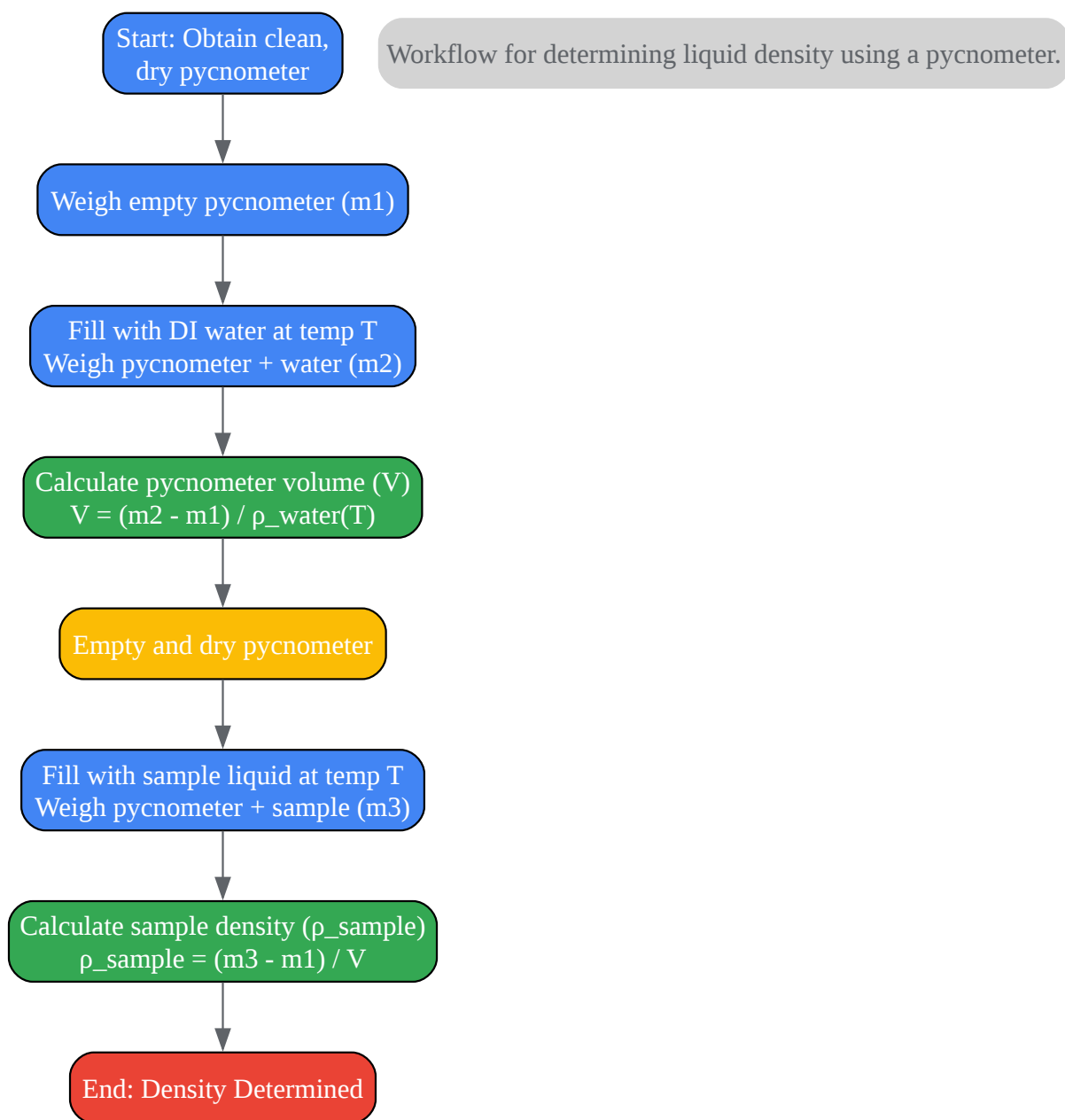
- **Pycnometer (Specific Gravity Bottle):** A pycnometer is a flask with a precisely known volume. It is the preferred instrument for high-accuracy density measurements because it minimizes errors associated with reading a graduated scale (like a measuring cylinder) and its ground-glass stopper ensures the volume is highly reproducible.
- **Analytical Balance:** A four-figure analytical balance is required to measure the mass with high precision, which is essential for an accurate density calculation.
- **Temperature Control:** The volume of both the liquid and the pycnometer itself can change with temperature. Performing all measurements at a consistent, recorded temperature (e.g., using a water bath) is crucial for obtaining a reliable and reproducible density value.

Step-by-Step Protocol for Density Determination:

- **Preparation:** Thoroughly clean and oven-dry the pycnometer and its stopper. Allow it to cool to room temperature in a desiccator.
- **Mass of Empty Pycnometer:** Weigh the dry, empty pycnometer with its stopper on an analytical balance. Record this mass as m_1 .
- **Mass of Pycnometer with Water:** Fill the pycnometer with deionized water of a known temperature. Insert the stopper, allowing excess water to exit through the capillary hole. Carefully dry the outside of the pycnometer and weigh it. Record this mass as m_2 . (This step calibrates the exact volume of the pycnometer).
- **Mass of Pycnometer with Sample:** Empty and thoroughly dry the pycnometer again. In a fume hood, fill it with the sample liquid (e.g., pivaloyl chloride). Stopper, dry the exterior, and weigh it. Record this mass as m_3 .

- Temperature: Ensure the temperature of the water and the sample liquid are the same and record this value.
- Calculation:
 - Mass of water: $m_{\text{water}} = m_2 - m_1$
 - Volume of pycnometer (V): $V = m_{\text{water}} / \rho_{\text{water}}$ (where ρ_{water} is the known density of water at the recorded temperature).
 - Mass of sample: $m_{\text{sample}} = m_3 - m_1$
 - Density of sample (ρ_{sample}): $\rho_{\text{sample}} = m_{\text{sample}} / V$

Visualization of Density Determination Workflow



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Caption: Workflow for determining liquid density using a pycnometer.

Safety and Handling Considerations

Working with reactive chemicals like pivaloyl isocyanate and its analogues requires strict adherence to safety protocols.

- **Engineering Controls:** All manipulations must be performed in a certified chemical fume hood to prevent inhalation of vapors, which can be harmful and act as respiratory sensitizers.^[2]
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), a flame-retardant lab coat, and chemical splash goggles with a face shield at all times.^{[7][8]}
- **Moisture Sensitivity:** Pivaloyl isocyanate will react violently with water.^{[1][5]} Ensure all equipment is dry and store the compound under an inert atmosphere (e.g., nitrogen or argon). Never leave containers open to the atmosphere.
- **Flammability:** The analogue pivaloyl chloride is a flammable liquid.^[8] Keep the compound away from heat, sparks, and open flames. Ensure proper grounding of containers to prevent static discharge.
- **Spill & Disposal:** Have appropriate spill cleanup materials (inert absorbent) ready. Waste should be considered hazardous and disposed of according to institutional and local regulations. Organic acid halides and isocyanates can often be neutralized by slow, dropwise addition to an excess of a suitable alcohol like methanol before disposal.^[4]

Conclusion

While specific physical constants for pivaloyl isocyanate are not widely published, this guide provides the authoritative experimental framework for their determination. By utilizing pivaloyl chloride as a methodological analogue, we have detailed robust, field-proven protocols for measuring boiling point and density. The causality-driven explanations and emphasis on anhydrous techniques are paramount for ensuring the scientific integrity of such measurements. Researchers and professionals handling this or similar reactive compounds must prioritize the safety and handling protocols outlined to mitigate risks associated with moisture sensitivity, flammability, and toxicity.

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